

Application Notes and Protocols for RB-Opd in Cultured Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *RB-Opd*
Cat. No.: *B8199017*

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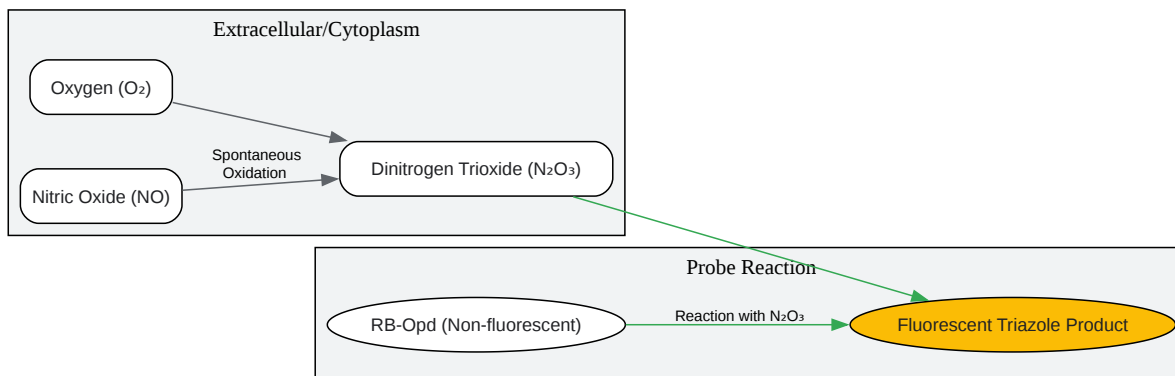
These application notes provide a comprehensive guide for utilizing **RB-Opd**, a fluorescent probe for the detection of nitric oxide (NO), in cultured mammalian cells. This document outlines the mechanism of action, detailed experimental protocols, data interpretation, and troubleshooting.

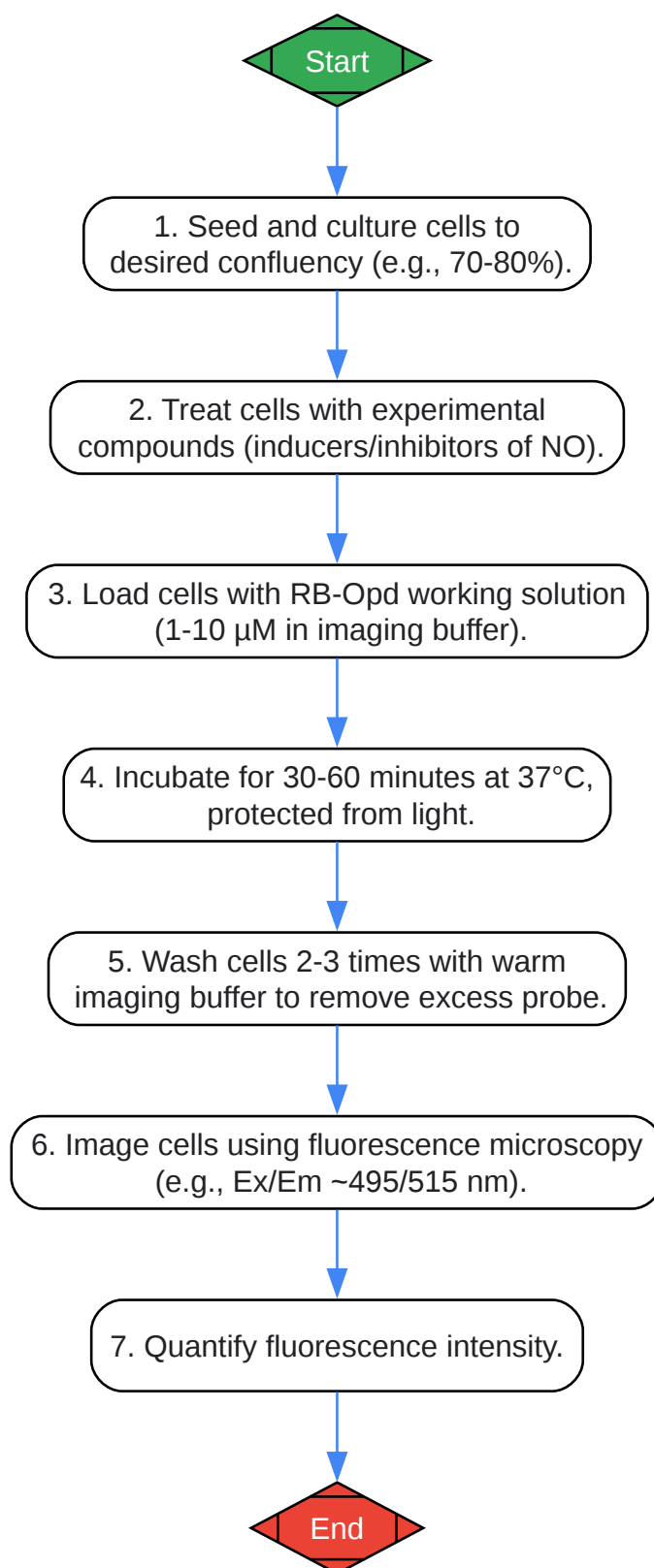
Introduction

Nitric oxide (NO) is a critical signaling molecule involved in a myriad of physiological and pathological processes, including vasodilation, neurotransmission, and the immune response. Its transient nature and low physiological concentrations make direct measurement challenging. **RB-Opd** is a cell-permeable, non-fluorescent probe that selectively reacts with nitric oxide in the presence of oxygen to yield a highly fluorescent triazole derivative. This "turn-on" fluorescence provides a sensitive and specific method for imaging and quantifying NO production in living cells.

Mechanism of Action

RB-Opd belongs to the o-phenylenediamine class of fluorescent probes. The underlying principle of detection is the chemical reaction between the o-phenylenediamine moiety of **RB-Opd** and an intermediate species formed from the auto-oxidation of nitric oxide, dinitrogen trioxide (N_2O_3). This reaction results in the formation of a stable and highly fluorescent triazole product. The fluorescence intensity is directly proportional to the amount of nitric oxide produced by the cells.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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